

Standard Operating Procedure: Handling and Disposal of Asperthecin

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Disclaimer: **Asperthecin** is a fungal secondary metabolite for which specific toxicological data and occupational exposure limits (OELs) have not been established.[1][2][3] Therefore, it must be handled as a compound of unknown toxicity. The following guidelines are based on a conservative approach, treating **Asperthecin** as a potentially potent, cytotoxic, and hazardous substance. These procedures are intended for handling the purified compound in a laboratory setting.

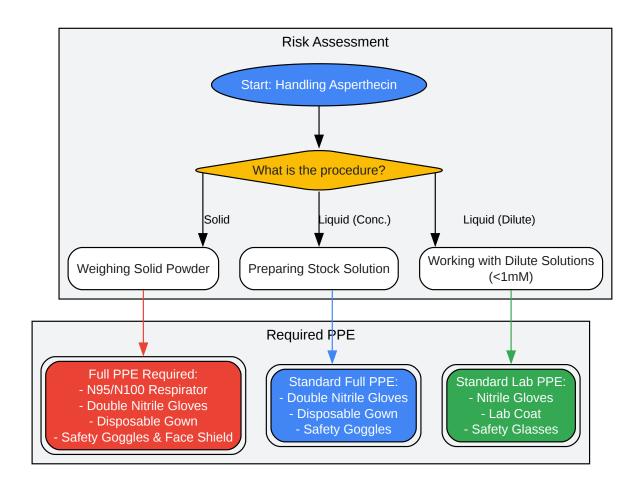
Hazard Assessment and Personal Protective Equipment (PPE)

All work with **Asperthecin**, particularly handling of the pure solid or preparing concentrated solutions, must be performed in a designated area, such as a certified chemical fume hood or a biological safety cabinet, to minimize inhalation exposure.[4] The primary routes of occupational exposure to be controlled are inhalation, dermal contact, and ingestion.[5][6]

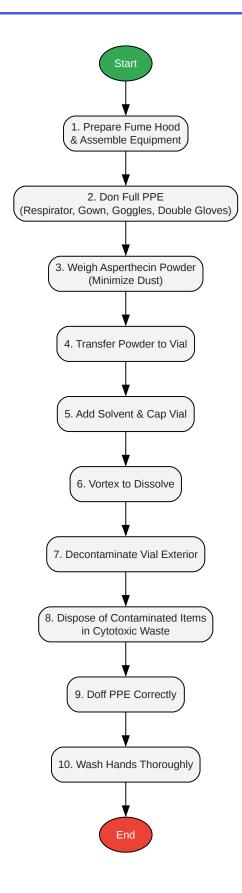
PPE Selection Logic

The selection of PPE is dictated by the procedure being performed and the associated risk of exposure. The following diagram outlines the decision-making process for appropriate PPE selection.

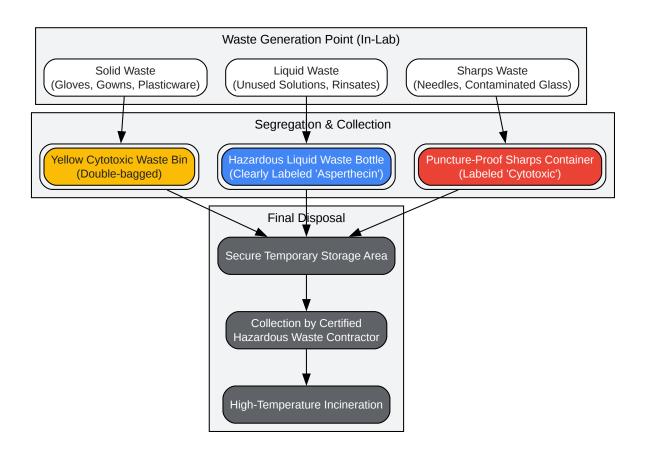












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